

**Compound of Interest**Compound Name: *ethyl N-cyanobenzimidate*Cat. No.: *B8684543*

To ensure rigorous scientific integrity, relying solely on predictive models is insufficient. Researchers must empirically validate solubility using a self-

**Step-by-Step Methodology & Causality:**

- Preparation of the Solid Phase:
  - Action: Weigh an excess amount (e.g., 200 mg) of **ethyl N-cyanobenzimidate** into a 5 mL amber glass vial.
  - Causality: The use of amber glass prevents potential UV-induced degradation of the cyanoimine double bond during prolonged equilibration. The
- Solvent Addition & Equilibration:
  - Action: Add 1.0 mL of the target organic solvent (e.g., DCM or EtOH). Seal the vial tightly with a PTFE-lined cap. Place the vial in an isothermal s
  - Causality: A 24-hour equilibration period is necessary to overcome the dissolution activation energy of the crystal lattice, ensuring a true dynamic
- Phase Separation:
  - Action: Transfer the suspension to a microcentrifuge tube and centrifuge at 10,000 rpm for 15 minutes at 25 °C. Alternatively, filter the supernata
  - Causality: Complete removal of undissolved micro-particulates is critical. Failure to do so results in the dissolution of these particulates upon sub
- Dilution and Quantitative Analysis (HPLC-UV):
  - Action: Extract an exact aliquot (e.g., 50 µL) of the clear supernatant and dilute it immediately (e.g., 1:100) with the HPLC mobile phase (e.g., 50
  - Causality: Immediate dilution quenches the saturation state. This prevents the compound from crystallizing out of solution in the HPLC auto-sam

Workflow for isothermal shake-flask solubility determination of **ethyl N-cyanobenzimidate**.

References[2] Title: Product Name Index - Ambeed.com. Source: ambeed.com. URL: [http://ambeed.com/redirect/AUZIYQGdW4RUGEF09r\\_5R47TpdxnQEa95BACmKawOiZKYU3qVHSBUV1,3,5-Triazines and Phosphorus Analogues](http://ambeed.com/redirect/AUZIYQGdW4RUGEF09r_5R47TpdxnQEa95BACmKawOiZKYU3qVHSBUV1,3,5-Triazines and Phosphorus Analogues). Source: thieme-connect.de. URL: [http://thieme-connect.de/SNylmLuRczbpxBgj7dTPrlmsIFIJjbVIKnQqQLCO\\_nnKXqSWACjmWVTU9v1RJRTrtlpic7b78MIM2wkBjxLEDA2f5kXd3ryLkVQXgo3Bg9xM2p\\_t3Fg43BMx34rIDyFFDNI](http://thieme-connect.de/SNylmLuRczbpxBgj7dTPrlmsIFIJjbVIKnQqQLCO_nnKXqSWACjmWVTU9v1RJRTrtlpic7b78MIM2wkBjxLEDA2f5kXd3ryLkVQXgo3Bg9xM2p_t3Fg43BMx34rIDyFFDNI). URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHZufwKWsXtAj9Pt6yzHW1bOEYIyjSsSVovxCQ269lu14tZfMQSRcw>

[4] Title: Benzoylimino)ethylmethyl-λ 6 -sulfanylidene>-N 2 -cyanbenzamidin - 摩嫡  
<http://ambeed.com/redirect/AUZIYQFivqJcLOitL4V8qSFxHtsH4CfUwIZXNTZf6rivZnAXKZ9BLXRPVExp>

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